

Apigenin 7-O-malonylglucoside: A Flavonoid Glycoside with Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Apigenin 7-O-malonylglucoside*

Cat. No.: *B1235174*

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Abstract

Apigenin 7-O-malonylglucoside is a naturally occurring flavonoid glycoside found in a variety of plants, including chamomile, parsley, and celery. As a derivative of apigenin, it belongs to the flavone subclass of flavonoids and is characterized by the attachment of a malonylated glucose moiety at the 7-hydroxyl position. This modification influences its solubility, stability, and bioavailability, potentially modulating its biological activity. This technical guide provides a comprehensive overview of the current scientific knowledge on **Apigenin 7-O-malonylglucoside**, with a focus on its chemical properties, natural sources, biosynthesis, biological activities, and underlying mechanisms of action. Detailed experimental protocols for its extraction, purification, and analysis are also presented, alongside a summary of quantitative data to facilitate research and development efforts.

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously present in the plant kingdom, renowned for their broad spectrum of pharmacological activities. Apigenin, a prominent flavone, has garnered significant attention for its antioxidant, anti-inflammatory, and anticancer properties. In nature, apigenin often exists in its glycosidic forms, where one or more hydroxyl groups are conjugated to sugar moieties. **Apigenin 7-O-malonylglucoside** is one such derivative, distinguished by the presence of a malonyl group attached to the glucose unit. This malonylation can impact the compound's chemical stability and biological interactions.

This guide aims to consolidate the existing technical information on **Apigenin 7-O-malonylglucoside** to support its exploration as a potential therapeutic agent.

Chemical and Physical Properties

Apigenin 7-O-malonylglucoside is a yellow crystalline powder with the chemical formula $C_{24}H_{22}O_{13}$ and a molecular weight of 518.42 g/mol .^[1] It is soluble in organic solvents such as dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol.^[2] The presence of the malonylglucoside group enhances its polarity compared to the aglycone, apigenin. However, malonylated flavonoids are known to be relatively unstable, and can be susceptible to degradation depending on factors like pH, temperature, and the solvent used for extraction and storage.^[3]

Table 1: Chemical and Physical Properties of **Apigenin 7-O-malonylglucoside**

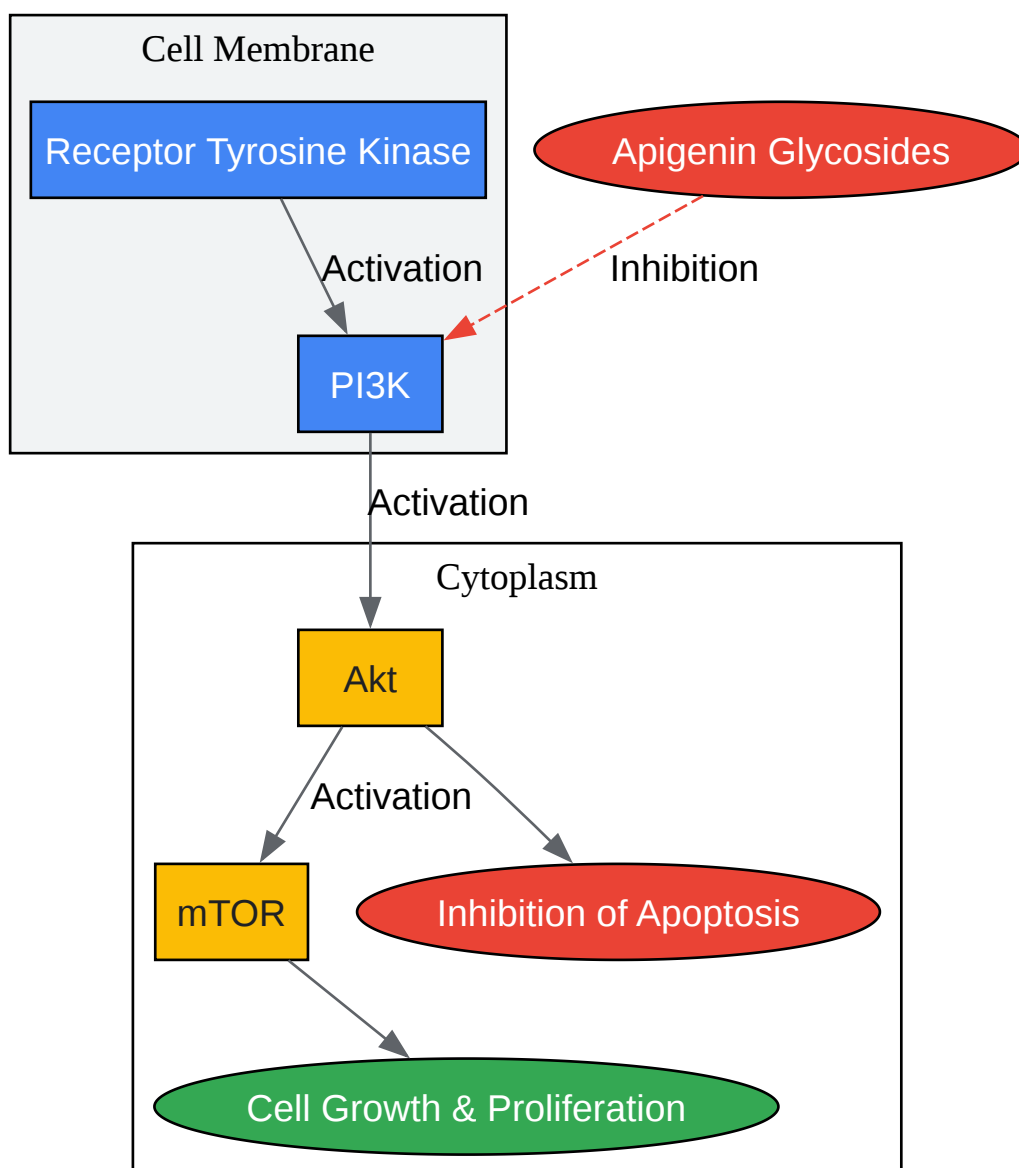
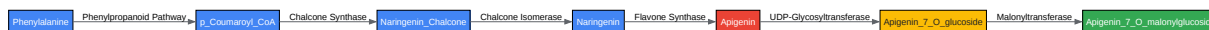
Property	Value	Reference
Molecular Formula	$C_{24}H_{22}O_{13}$	^[1]
Molecular Weight	518.42 g/mol	^[1]
Appearance	Yellow crystalline powder	-
Solubility	Soluble in DMSO, pyridine, methanol, ethanol	^[2]
CAS Number	86546-87-4	^[1]

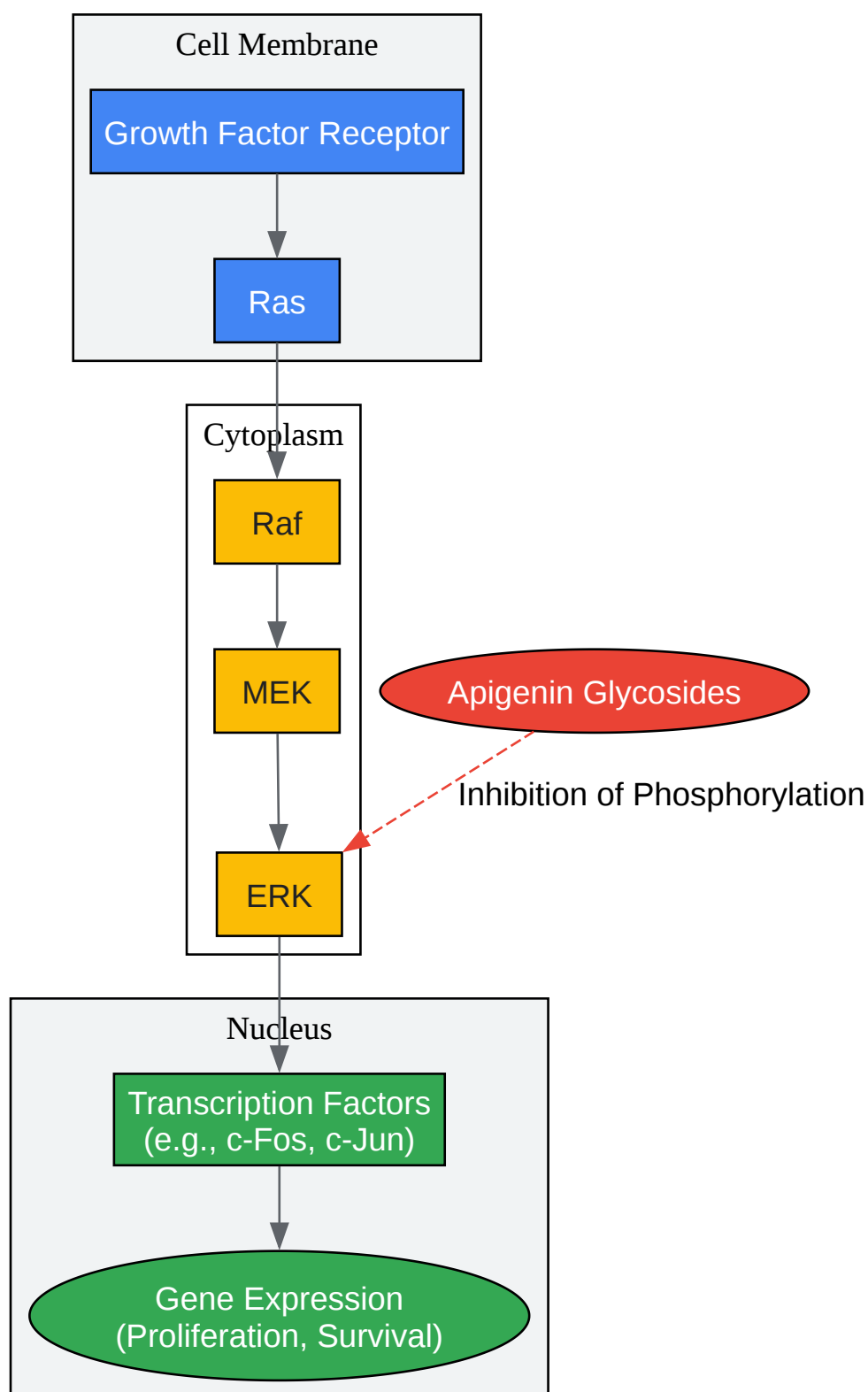
Natural Occurrence and Biosynthesis

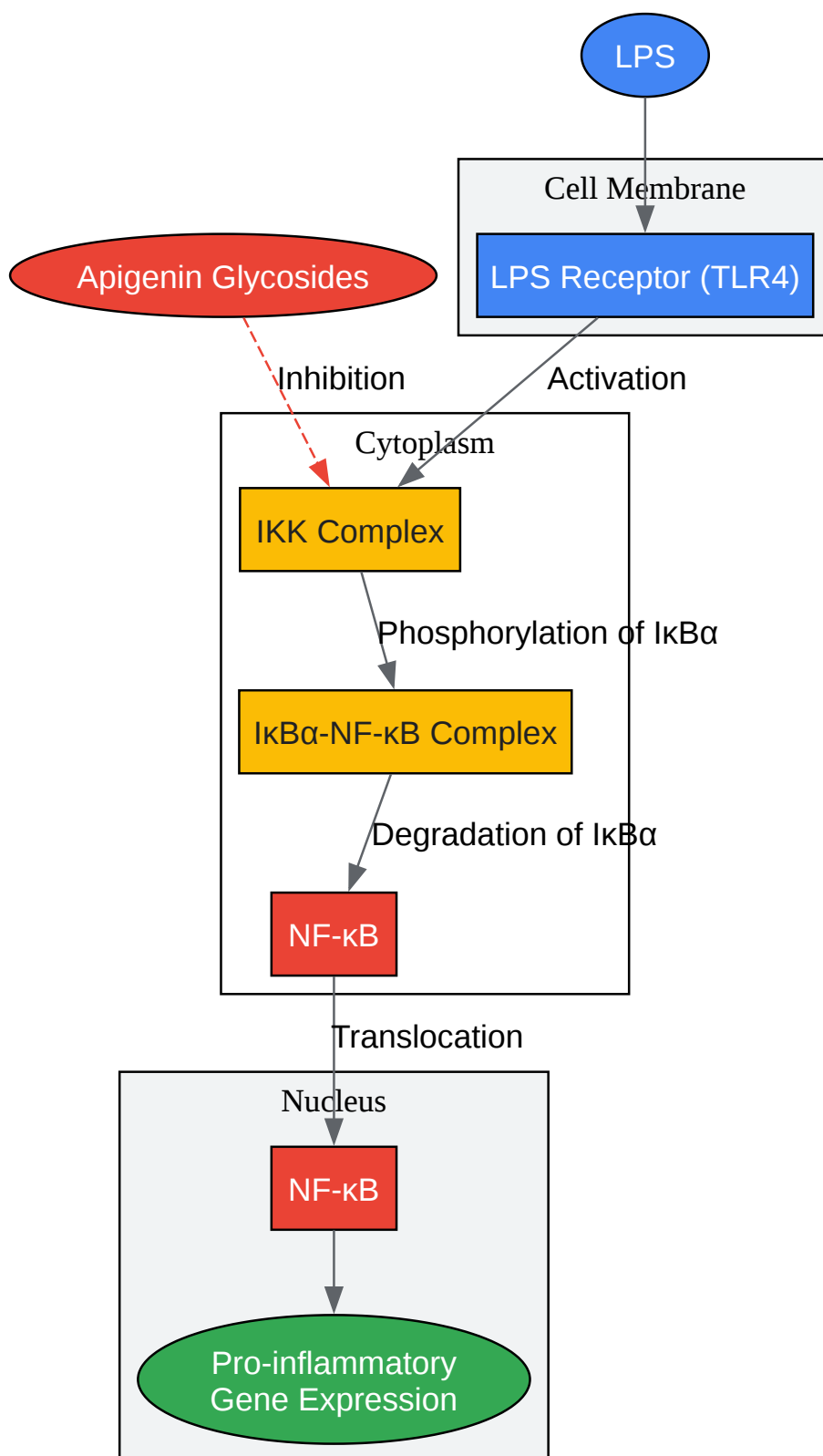
Apigenin 7-O-malonylglucoside is found in a range of plants, most notably in members of the Asteraceae family, such as chamomile (*Matricaria recutita*), and the Apiaceae family, including parsley (*Petroselinum crispum*) and celery (*Apium graveolens*).^[2]^[4]

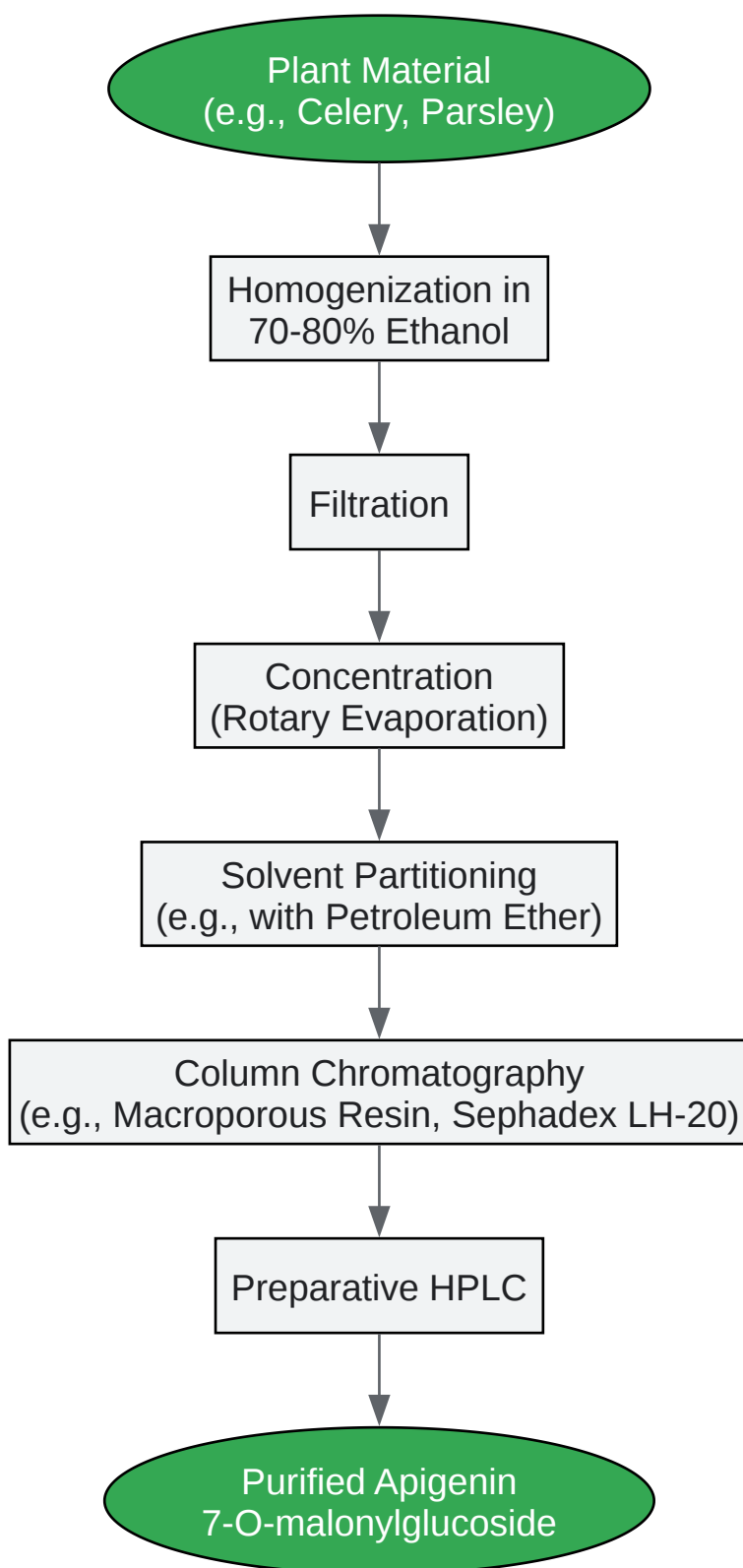
The biosynthesis of apigenin and its glycosides originates from the phenylpropanoid pathway. This pathway starts with the amino acid phenylalanine, which is converted through a series of enzymatic steps to p-coumaroyl-CoA. Chalcone synthase then catalyzes the condensation of p-coumaroyl-CoA with three molecules of malonyl-CoA to form naringenin chalcone, which is

subsequently isomerized to naringenin. Flavone synthase then converts naringenin to apigenin. The final steps involve glycosylation and malonylation. A UDP-glycosyltransferase (UGT) attaches a glucose molecule to the 7-hydroxyl group of apigenin to form apigenin 7-O-glucoside. Subsequently, a malonyl-CoA-dependent acyltransferase catalyzes the transfer of a malonyl group to the glucose moiety, yielding **Apigenin 7-O-malonylglucoside**.









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- To cite this document: BenchChem. [Apigenin 7-O-malonylglucoside: A Flavonoid Glycoside with Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235174#apigenin-7-o-malonylglucoside-as-a-flavonoid-glycoside]

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